Foreword: Decoding the Electronic Landscape of a Modern Synthetic Building Block

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Compound of Interest

Compound Name:	*3,5-Difluoro-2-methoxybenzonitrile*
CAS No.:	*874804-08-7*
Cat. No.:	*B1318730*

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For the discerning researcher in medicinal chemistry and materials science, the selection of molecular scaffolds is a critical decision that dictates the trajectory of a research program. The careful placement of functional groups on an aromatic ring can fine-tune electronic properties, thereby influencing molecular interactions, reactivity, and ultimately, function. **3,5-Difluoro-2-methoxybenzonitrile** emerges as a molecule of significant interest, embodying a deliberate arrangement of substituents that create a unique and exploitable electronic profile.

This guide eschews a conventional data-sheet format. Instead, it offers a deeper, mechanistic exploration of this compound's electronic character. We will dissect the interplay of inductive and resonance effects, outline robust protocols for its characterization, and provide a forward-looking perspective on its application. This document is intended for professionals who not only require data but also seek to understand the fundamental principles that make **3,5-Difluoro-2-methoxybenzonitrile** a valuable tool in modern chemical synthesis and drug discovery.[1][2]

Molecular Architecture and Physicochemical Identity

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3,5-Difluoro-2-methoxybenzonitrile is a substituted aromatic compound with the molecular formula $C_8H_5F_2NO$.[1] Its structure is characterized by a benzene ring functionalized with two fluorine atoms, a methoxy group, and a nitrile group. The specific arrangement of these groups—the methoxy group ortho to the nitrile, and the two fluorine atoms meta to the nitrile—is key to its distinct electronic properties.

The physical properties of this compound are summarized below. It is important to note that slight variations exist across different suppliers, which may be attributable to differences in purity or measurement conditions.

Property	Value	Source(s)
Molecular Weight	169.13 g/mol	[1][2][3]
Appearance	Colorless to light yellow crystalline powder/solid	[1][4]
Melting Point	33-59 °C	[1][4][5]
Boiling Point	197-274 °C	[1][5][6]
Density	~1.3 g/cm³	[1][6]
CAS Number	874804-08-7, 886496-72-6	[3][4][7]

The molecule's structure is visualized in the diagram below.

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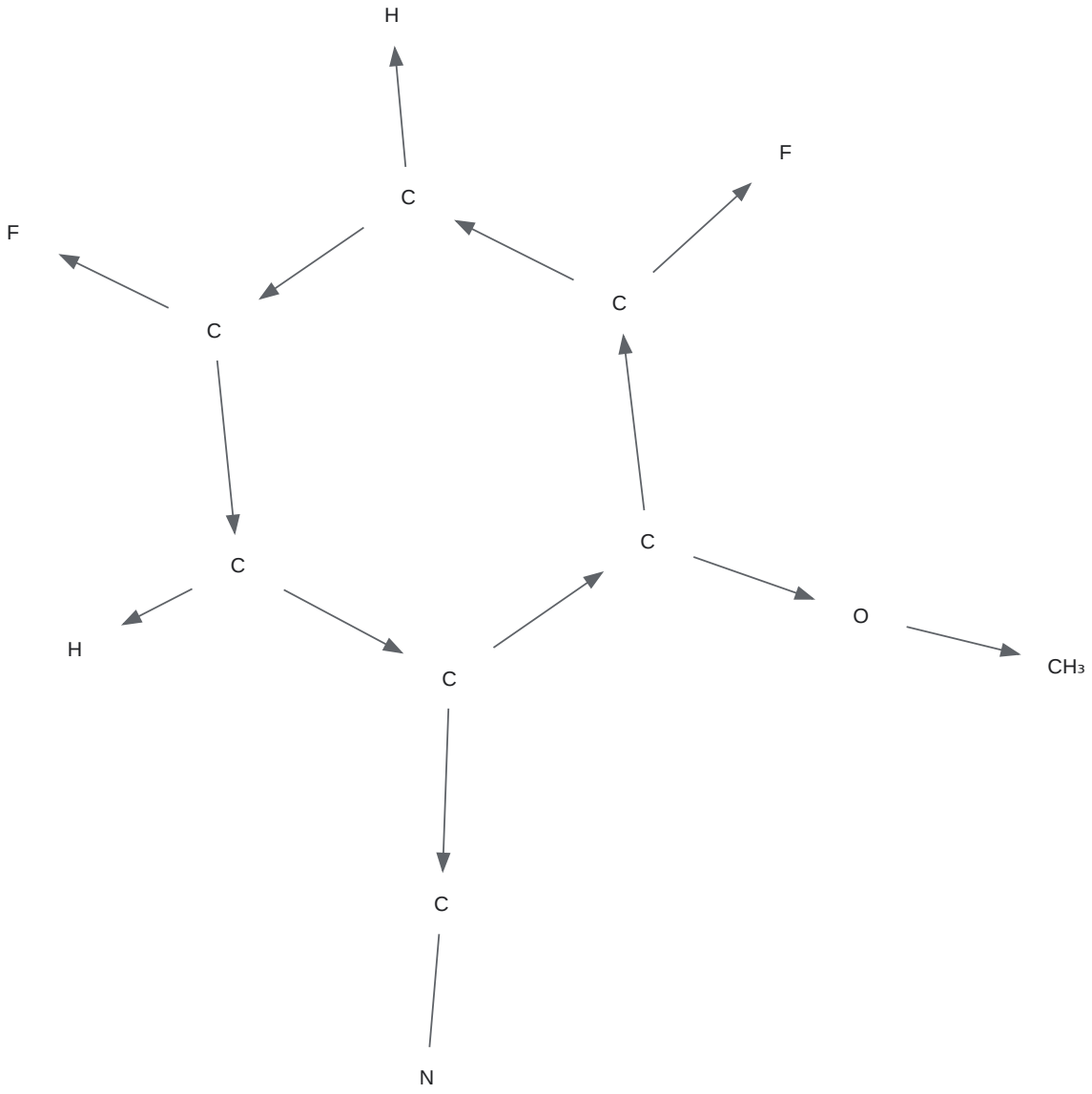

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Caption: Molecular structure of **3,5-Difluoro-2-methoxybenzonitrile**.

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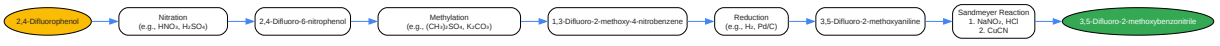
Synthesis Strategy: A Plausible Pathway

While multiple synthetic routes may exist, a common strategy for constructing such polysubstituted aromatic systems involves sequential functionalization. A plausible and efficient synthesis could begin with a suitably substituted phenol, as briefly described in the literature.[1] The workflow below illustrates a conceptual pathway, emphasizing the strategic introduction of each functional group to achieve the desired isomer.



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Caption: Conceptual synthesis workflow for **3,5-Difluoro-2-methoxybenzonitrile**.

This multi-step process is a testament to the deliberate chemical engineering required to produce complex building blocks. Each step must be carefully controlled to ensure high yield and isomeric purity, which is paramount for its use in downstream applications like drug development.[8][9]

The Electronic Signature: A Symphony of Substituent Effects

The core of this molecule's utility lies in the electronic perturbation of the benzene ring by its four substituents. Each group exerts both inductive (through-sigma bond) and resonance (through-pi system) effects, creating a unique electron density map that dictates its reactivity and intermolecular interactions.

- Nitrile Group (-CN): Strongly electron-withdrawing through both induction and resonance. It significantly lowers the electron density of the ring, particularly at the ortho and para positions.

- Fluorine Atoms (-F): Highly electronegative, making them strongly electron-withdrawing via the inductive effect. However, they are weakly electron-donating through resonance due to their lone pairs. The inductive effect overwhelmingly dominates for halogens.

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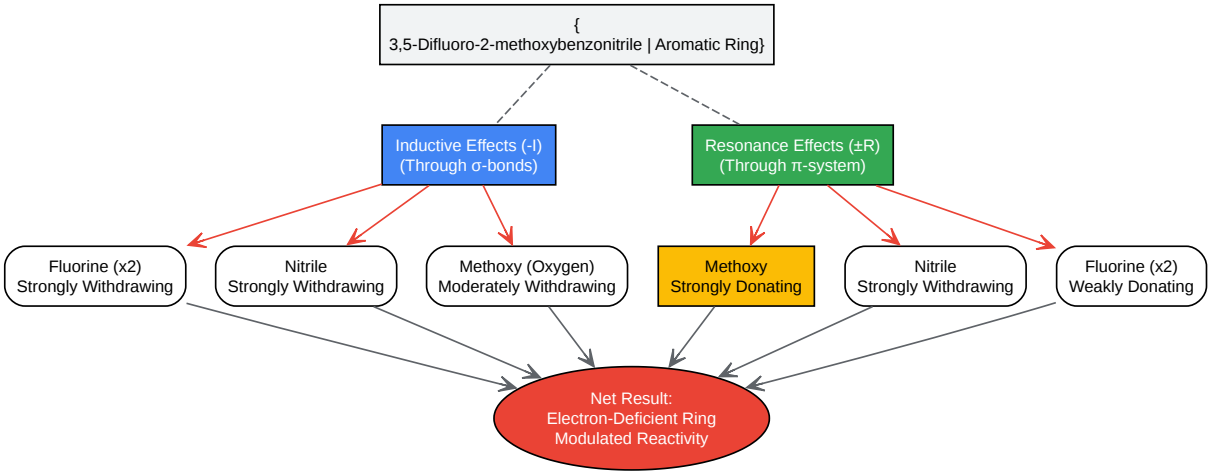
- Methoxy Group (-OCH_3): This group presents a classic dichotomy. It is electron-withdrawing inductively due to the electronegative oxygen atom but is strongly electron-donating through resonance, pushing electron density into the ring via its oxygen lone pairs.

The collective result is a highly electron-deficient aromatic ring. The powerful withdrawing effects of the two fluorine atoms and the nitrile group likely overcome the resonance donation from the methoxy group. This has profound implications for the molecule's properties.



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Caption: Interplay of inductive and resonance effects on the aromatic ring.

Spectroscopic and Computational Characterization Protocols

A thorough understanding of the electronic properties requires a combination of spectroscopic analysis and computational modeling. While specific experimental spectra for this exact compound are not readily available in public databases, we can define the standard protocols and expected outcomes for its characterization.[10][11]

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Spectroscopic Analysis

The following table outlines the key spectroscopic techniques and the expected characteristic signals for **3,5-Difluoro-2-methoxybenzonitrile**.

Technique	Expected Observations & Rationale
^{1}H NMR	Two signals in the aromatic region (6.5-8.0 ppm), each appearing as a triplet or doublet of doublets due to coupling with the two fluorine atoms. A singlet around 3.9-4.1 ppm for the methoxy (-OCH_3) protons.
^{13}C NMR	Signals for the aromatic carbons will show characteristic C-F coupling. The nitrile carbon (C≡N) is expected around 115-120 ppm. The methoxy carbon will appear around 55-60 ppm.
^{19}F NMR	A single signal is expected as the two fluorine atoms are chemically equivalent. Its chemical shift will be indicative of the electronic environment of the fluorinated aromatic ring.
FT-IR	A sharp, strong absorption band around 2220-2240 cm^{-1} is the definitive signal for the nitrile (C≡N) stretch.[12][13] Strong bands in the 1100-1300 cm^{-1} region corresponding to C-F stretching and C-O stretching are also expected.
UV-Vis	The molecule is expected to show absorption bands in the UV region, likely around 250-300 nm, characteristic of substituted benzonitrile systems.[14] These absorptions correspond to $\pi \rightarrow \pi^*$ electronic transitions within the aromatic system.

Computational Chemistry Workflow: A Self-Validating System

To gain quantitative insights into the electronic structure, Density Functional Theory (DFT) calculations are indispensable.[15][16] The following protocol describes a robust workflow for calculating key electronic descriptors. This approach provides a theoretical validation for the qualitative predictions derived from substituent effects.

Protocol: DFT Calculation of Electronic Properties

- Geometry Optimization:
  - Objective: To find the lowest energy conformation of the molecule.
  - Method: Use a functional like B3LYP with a basis set such as 6-311++G(d,p).[2][17] This combination offers a good balance of accuracy and computational cost for organic molecules.
  - Validation: Confirm that the optimization has converged to a true minimum by performing a frequency calculation. The absence of imaginary frequencies indicates a stable structure.
- Vibrational Frequency Calculation:
  - Objective: To predict the IR spectrum and confirm the optimized geometry.
  - Method: Using the optimized geometry from Step 1, calculate the harmonic vibrational frequencies at the same level of theory.
  - Validation: Compare the calculated vibrational frequencies (especially the C≡N stretch) with known experimental values for similar compounds to validate the chosen computational method.[12][17]
- Electronic Property Calculation:
  - Objective: To determine the dipole moment, molecular orbital energies (HOMO/LUMO), and generate an electrostatic potential map.
  - Method: Perform a single-point energy calculation on the optimized geometry. Request the population analysis (to get atomic charges) and molecular orbital outputs.
  - Analysis:

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- Dipole Moment: The calculated dipole moment provides a quantitative measure of the molecule's overall polarity, which results from the vector sum of all bond dipoles.[18][19] Given the asymmetrical arrangement of polar groups, a significant net dipole moment is expected.

- HOMO-LUMO Gap: The energy difference between the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO) is a critical parameter.[20] A larger gap suggests higher kinetic stability and lower chemical reactivity. The electron-withdrawing groups are expected to lower the energies of both orbitals.

- Electrostatic Potential (ESP) Map: This visualizes the electron-rich (negative potential, typically red) and electron-poor (positive potential, typically blue) regions of the molecule. The ESP map for this compound is predicted to show negative potential around the nitrogen and fluorine atoms and positive potential on the aromatic protons.

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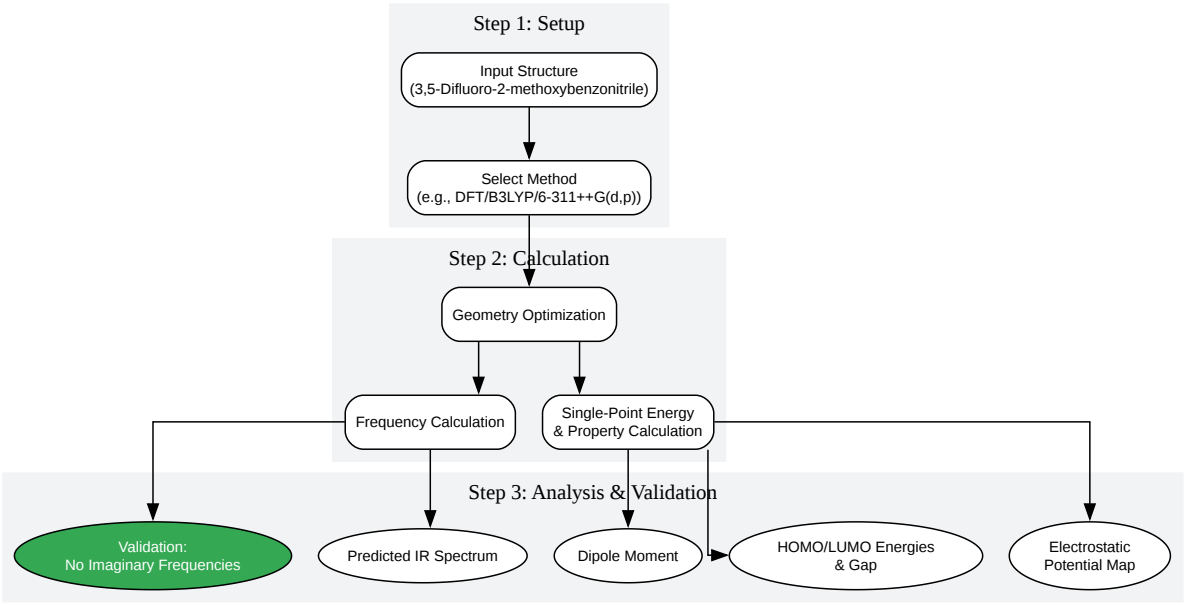

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Caption: A validated workflow for DFT-based electronic property calculation.

Reactivity and Potential Applications

The pronounced electron-deficient nature of the aromatic ring makes **3,5-Difluoro-2-methoxybenzonitrile** an interesting substrate for specific chemical transformations.

- Nucleophilic Aromatic Substitution (SNAr): The electron-withdrawing groups activate the ring towards attack by nucleophiles. While fluorine is not the best leaving group compared to chlorine or bromine, under the right conditions, displacement of a fluorine atom is feasible.[2]

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This reactivity is a cornerstone of modern synthetic chemistry for building complex molecules.

- Reactions of the Nitrile Group: The nitrile group itself is a versatile functional handle, capable of being hydrolyzed to a carboxylic acid, reduced to an amine, or converted to a tetrazole, among other transformations.[21]

This combination of a modifiable ring and a versatile functional group makes the compound a valuable intermediate. Its structural motifs are found in molecules designed for various research areas:

- Drug Discovery: Fluorinated aromatic compounds are prevalent in pharmaceuticals due to fluorine's ability to block metabolic sites, increase binding affinity, and modulate pKa.[22][23] Benzonitrile-containing molecules have been explored as inhibitors and receptor modulators.[24] This scaffold is therefore highly relevant for lead generation in drug discovery programs.[25]

- Materials Science: The large dipole moment expected for this molecule could make it a useful component in the design of organic electronic materials, such as those with nonlinear optical properties.[17]

Conclusion and Forward Outlook

3,5-Difluoro-2-methoxybenzonitrile is more than just a chemical intermediate; it is a product of rational design that offers a specific and useful set of electronic characteristics. Its electron-deficient core, combined with the synthetic versatility of the nitrile group, provides a powerful platform for the creation of novel molecules in medicinal chemistry and beyond. Future research will likely focus on leveraging its unique reactivity in SNAr reactions and exploring its incorporation into biologically active agents and advanced materials. The systematic application of the computational and spectroscopic protocols outlined in this guide will be essential for unlocking the full potential of this and other similarly complex molecular building blocks.

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